

# Safety Information for Handling 4-Chlorophenylacetone Not Available

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## Compound of Interest

Compound Name: 4-Chlorophenylacetone

Cat. No.: B144124

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A comprehensive search for the specific Safety Data Sheet (SDS) for **4-Chlorophenylacetone** has been conducted; however, no direct SDS is available for this compound. The search has yielded information for structurally similar but distinct chemicals, namely 4'-

Chloroacetophenone and 4-Chlorophenylacetyl chloride. While these compounds share a chlorophenyl group, their differing functional groups (a ketone in 4'-Chloroacetophenone and an acyl chloride in 4-Chlorophenylacetyl chloride) result in different reactivity and toxicological profiles.

Due to the absence of a specific SDS for **4-Chlorophenylacetone**, it is not possible to provide the essential, immediate safety and logistical information, including operational and disposal plans, with the accuracy and detail required for safe laboratory handling. Information regarding personal protective equipment (PPE), specific health hazards, firefighting measures, and environmental precautions is unique to each chemical and must be derived from its own SDS.

For the safety of all personnel, it is imperative to obtain the correct SDS from the manufacturer or supplier of **4-Chlorophenylacetone** before any handling, storage, or disposal of the substance. Attempting to extrapolate safety information from related compounds is not a safe or compliant practice and could lead to serious injury or incident.

Researchers, scientists, and drug development professionals are strongly advised to contact their institution's Environmental Health and Safety (EHS) department for guidance on procuring the necessary safety information and developing safe handling protocols for **4-Chlorophenylacetone**. Without the specific SDS, it is impossible to generate the requested

data tables, experimental protocols, and visualizations that accurately reflect the hazards and handling requirements of this specific chemical.

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